

# A Comprehensive Technical Guide to the Physical Properties of Elbaite

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## Compound of Interest

Compound Name: Elbaite

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## Introduction

**Elbaite** is a vibrant and complex cyclosilicate mineral belonging to the tourmaline group.<sup>[1][2]</sup> Its chemical formula is  $\text{Na}(\text{Li}_{1.5}\text{Al}_{1.5})\text{Al}_6\text{Si}_6\text{O}_{18}(\text{BO}_3)_3(\text{OH})_4$ .<sup>[1]</sup> Renowned for its extensive range of colors, **elbaite** is a significant mineral not only in gemology but also for scientific research due to its unique crystal structure and physical characteristics.<sup>[1][2]</sup> This guide provides an in-depth analysis of the core physical properties of **elbaite**, complete with quantitative data and detailed experimental protocols for their determination.

## Data Presentation: Physical Properties of Elbaite

The following table summarizes the key physical properties of **elbaite**, providing a clear and concise reference for researchers.

Property	Value	Notes
Chemical Formula	$\text{Na}(\text{Li}_{1.5}\text{Al}_{1.5})\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_4$ <a href="#">[1]</a> <a href="#">[3]</a>	A sodium, lithium, aluminum boro-silicate. <a href="#">[1]</a> Forms series with dravite, fluor-liddicoatite, and schorl, so ideal endmember formula is rare. <a href="#">[1]</a> <a href="#">[4]</a>
Crystal System	Trigonal <a href="#">[1]</a> <a href="#">[3]</a>	Crystals are typically elongated prismatic and heavily striated. <a href="#">[2]</a> <a href="#">[4]</a>
Mohs Hardness	7.0 - 7.5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	Can scratch glass and steel.
Specific Gravity	2.90 - 3.20 <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>	This is a moderate specific gravity for a mineral. <a href="#">[6]</a>
Refractive Index	$n_\omega = 1.635\text{--}1.650$ , $n_\epsilon = 1.615\text{--}1.632$ <a href="#">[1]</a>	Uniaxial negative. <a href="#">[1]</a> <a href="#">[8]</a> The range can be as broad as 1.614 - 1.666. <a href="#">[8]</a> <a href="#">[9]</a>
Birefringence	0.014 - 0.032 <a href="#">[8]</a>	Typically around 0.020. <a href="#">[1]</a>
Cleavage	Poor/Indistinct on {1120} and {1011} <a href="#">[1]</a> <a href="#">[10]</a>	The absence of significant cleavage enhances its durability. <a href="#">[6]</a>
Fracture	Sub-conchoidal to uneven <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	
Luster	Vitreous (glassy) to resinous <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>	
Color	Extremely variable: green, red, pink, blue, yellow, colorless, and multicolored <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	Color is often due to trace impurities and can be strongly pleochroic. <a href="#">[1]</a> <a href="#">[3]</a>
Streak	White <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	
Transparency	Transparent to translucent <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>	

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Pleochroism

Strong[1][3][8]

Appears as different colors or hues when viewed from different angles.[5]

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## Experimental Protocols

Accurate determination of the physical properties of **elbaite** is crucial for its identification and characterization. The following are detailed methodologies for key experiments.

### Determination of Mohs Hardness

The Mohs scale of mineral hardness characterizes the scratch resistance of various minerals through the ability of a harder material to scratch a softer material.

Methodology:

- Specimen Preparation: Select a fresh, clean, and smooth surface on the **elbaite** specimen to be tested.[11]
- Reference Minerals: Utilize a set of standard minerals from the Mohs hardness scale (1-10). Common tools with known hardness can also be used for initial estimates (e.g., fingernail ~2.5, copper penny ~3.5, steel nail ~5.5, glass plate ~5.5).
- Scratch Test:
  - Begin with a mineral of intermediate hardness, such as apatite (hardness 5).
  - Press the point of the reference mineral firmly against the surface of the **elbaite** specimen. [11]
  - Attempt to create a scratch. If a scratch is produced, the **elbaite** is softer than the reference mineral.
  - If no scratch is produced, the **elbaite** is harder than the reference mineral.
  - Wipe the tested surface to ensure an actual scratch has been made and not just a trail of powdered material.[11]

- **Bracketing:** Continue the process with minerals of increasing or decreasing hardness to bracket the hardness of the **elbaite** specimen. For instance, if apatite (5) does not scratch the **elbaite**, try orthoclase (6), and then quartz (7). Since **elbaite** has a hardness of 7-7.5, it should scratch quartz but be scratched by topaz (8).
- **Recording Hardness:** The Mohs hardness is recorded as the value between the hardest mineral it can scratch and the softest mineral that can scratch it.

## Determination of Specific Gravity

Specific gravity is the ratio of the density of a mineral to the density of a reference substance, which is typically water.

Methodology (Hydrostatic Weighing):

- **Equipment:** An analytical balance with a feature for hydrostatic weighing, a beaker of distilled water, and a thin wire or cradle to suspend the specimen.
- **Dry Weight ( $W_{air}$ ):** Weigh the dry **elbaite** specimen in the air. Record this weight.
- **Suspended Weight ( $W_{water}$ ):**
  - Place the beaker of distilled water on the balance and tare it to zero.
  - Suspend the **elbaite** specimen from the wire or cradle, ensuring it is fully submerged in the water but not touching the sides or bottom of the beaker.
  - Record the weight of the submerged specimen. This is the weight of the water displaced by the mineral.
- **Calculation:** The specific gravity (SG) is calculated using the following formula:  $SG = W_{air} / (W_{air} - W_{water})$  Alternatively, a simpler method with a digital scale can be used:
  1. Weigh the dry mineral and record the weight.
  2. Place a container of water on the scale and zero it.

3. Suspend the mineral in the water without it touching the bottom or sides and record the weight.

4. Divide the dry weight by the suspended-in-water weight to get the specific gravity.[\[12\]](#)

## Determination of Refractive Index

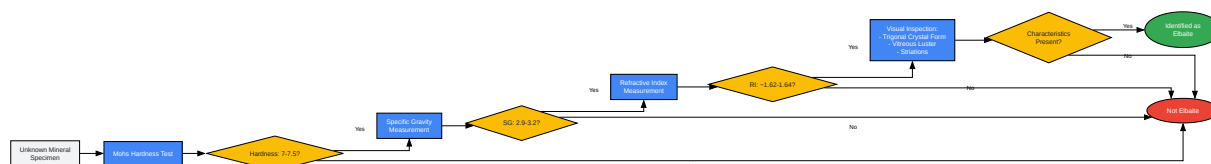
The refractive index is a dimensionless number that describes how fast light travels through the material. For anisotropic minerals like **elbaite**, there will be more than one refractive index.

Methodology (Refractometer):

- Equipment: A gemological refractometer, a high refractive index contact liquid (e.g., methylene iodide), and a monochromatic light source.
- Specimen Preparation: The **elbaite** specimen must have at least one flat, polished surface.
- Calibration: Ensure the refractometer is properly calibrated.
- Measurement:
  - Apply a small drop of the contact liquid onto the hemicylinder of the refractometer.[\[13\]](#)
  - Place the polished surface of the **elbaite** specimen onto the liquid drop.
  - Close the lid of the refractometer to exclude ambient light.
  - Look through the eyepiece. You will see a light and a dark area. The boundary between these two areas is the reading for the refractive index.
  - Since **elbaite** is doubly refractive, you will observe two different readings as you rotate the polarizing eyepiece. These correspond to the different refractive indices of the mineral.[\[14\]](#)
- Recording Indices: Record the highest and lowest refractive index readings observed during a full 360° rotation of the specimen on the hemicylinder. For a uniaxial mineral like **elbaite**, these will be  $n_{\omega}$  and  $n_{\epsilon}$ .

## Visualization: Logical Workflow for Elbaite Identification

The following diagram illustrates a logical workflow for the identification of an unknown mineral specimen as **elbaite** based on its key physical properties.



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Caption: Logical workflow for the identification of **elbaite** mineral specimens.

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